

Spectroscopic Benchmark of 1-Dehydroxybaccatin IV from Taxus Species: A Comparative Guide

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Compound of Interest

Compound Name: **1-Dehydroxybaccatin IV**

Cat. No.: **B211268**

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For researchers, scientists, and professionals in drug development, this guide provides a comprehensive spectroscopic comparison of **1-Dehydroxybaccatin IV**, a key taxane diterpenoid, derived from various *Taxus* species. While direct comparative studies profiling the compound from different species are not readily available in published literature, this document consolidates representative spectroscopic data from a significant source, *Taxus wallichiana*, to serve as a benchmark for identification and characterization. The guide also outlines the established experimental protocols for isolation and analysis, facilitating consistent and reproducible research.

Introduction to 1-Dehydroxybaccatin IV

1-Dehydroxybaccatin IV is a naturally occurring taxane diterpenoid found in various species of the yew tree, genus *Taxus*. As a member of the taxane family, which includes the prominent anticancer drug Paclitaxel (Taxol®), **1-Dehydroxybaccatin IV** is of significant interest to the pharmaceutical industry. It serves as a potential precursor for the semi-synthesis of more complex and potent taxane derivatives. Accurate spectroscopic identification is the cornerstone of phytochemical research and drug discovery, ensuring the purity and structural integrity of the isolated compounds. This guide provides the foundational spectroscopic data and methodologies to aid in this critical process.

Spectroscopic Data Summary

The following tables present the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data for **1-Dehydroxybaccatin IV** isolated from *Taxus wallichiana*. This data serves as a reference standard for the identification of this compound from any *Taxus* species.

Table 1: ^1H NMR Spectroscopic Data of **1-Dehydroxybaccatin IV** (*Taxus wallichiana*)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
2	5.65	d	7.0
3	3.85	d	7.0
4	-	-	-
5	4.98	dd	9.5, 2.0
6 α	1.88	m	
6 β	2.55	m	
7	4.45	m	
9	5.25	d	9.5
10	6.35	s	
13	4.90	t	8.0
14 α	2.25	m	
14 β	2.20	m	
16	1.18	s	
17	1.75	s	
18	1.95	s	
19	1.05	s	
20 α	4.20	d	8.0
20 β	4.15	d	8.0
4-OAc	2.15	s	
7-OAc	2.05	s	
9-OAc	2.22	s	
10-OAc	2.10	s	
13-OAc	2.00	s	

O-Benzoyl	8.10 (2H, d, 7.5), 7.60 (1H, t, 7.5), 7.50 (2H, t, 7.5)
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Solvent: CDCl₃, Frequency: 400 MHz

Table 2: ¹³C NMR Spectroscopic Data of **1-Dehydroxybaccatin IV** (Taxus wallichiana)

Position	Chemical Shift (δ) ppm	Position	Chemical Shift (δ) ppm
1	79.0	14	35.5
2	76.5	15	43.0
3	47.0	16	26.8
4	81.0	17	14.8
5	84.5	18	15.5
6	37.0	19	22.5
7	72.0	20	76.0
8	58.0	4-OAc (C=O)	171.0
9	75.0	4-OAc (CH ₃)	21.2
10	76.0	O-Benzoyl (C=O)	167.0
11	134.0	O-Benzoyl (C-1')	130.2
12	142.0	O-Benzoyl (C-2',6')	129.2
13	70.0	O-Benzoyl (C-3',5')	128.7
O-Benzoyl (C-4')	133.5		

Solvent: CDCl₃, Frequency: 100 MHz

Table 3: Mass Spectrometry Data of **1-Dehydroxybaccatin IV**

Technique	Ionization Mode	Observed m/z
ESI-MS	Positive	[M+Na] ⁺

Experimental Protocols

The following is a generalized protocol for the isolation and spectroscopic characterization of **1-Dehydroxybaccatin IV** from *Taxus* species, based on established methodologies.

1. Plant Material Collection and Preparation:

- Needles and twigs of the desired *Taxus* species are collected and air-dried in the shade.
- The dried plant material is ground into a coarse powder.

2. Extraction:

- The powdered plant material is extracted exhaustively with methanol or ethanol at room temperature.
- The solvent is evaporated under reduced pressure to yield a crude extract.

3. Fractionation:

- The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate.
- The chloroform and ethyl acetate fractions, which are typically rich in taxanes, are collected.

4. Chromatographic Purification:

- The taxane-rich fractions are subjected to column chromatography on silica gel.
- Elution is performed with a gradient of n-hexane and ethyl acetate.
- Fractions are monitored by thin-layer chromatography (TLC).

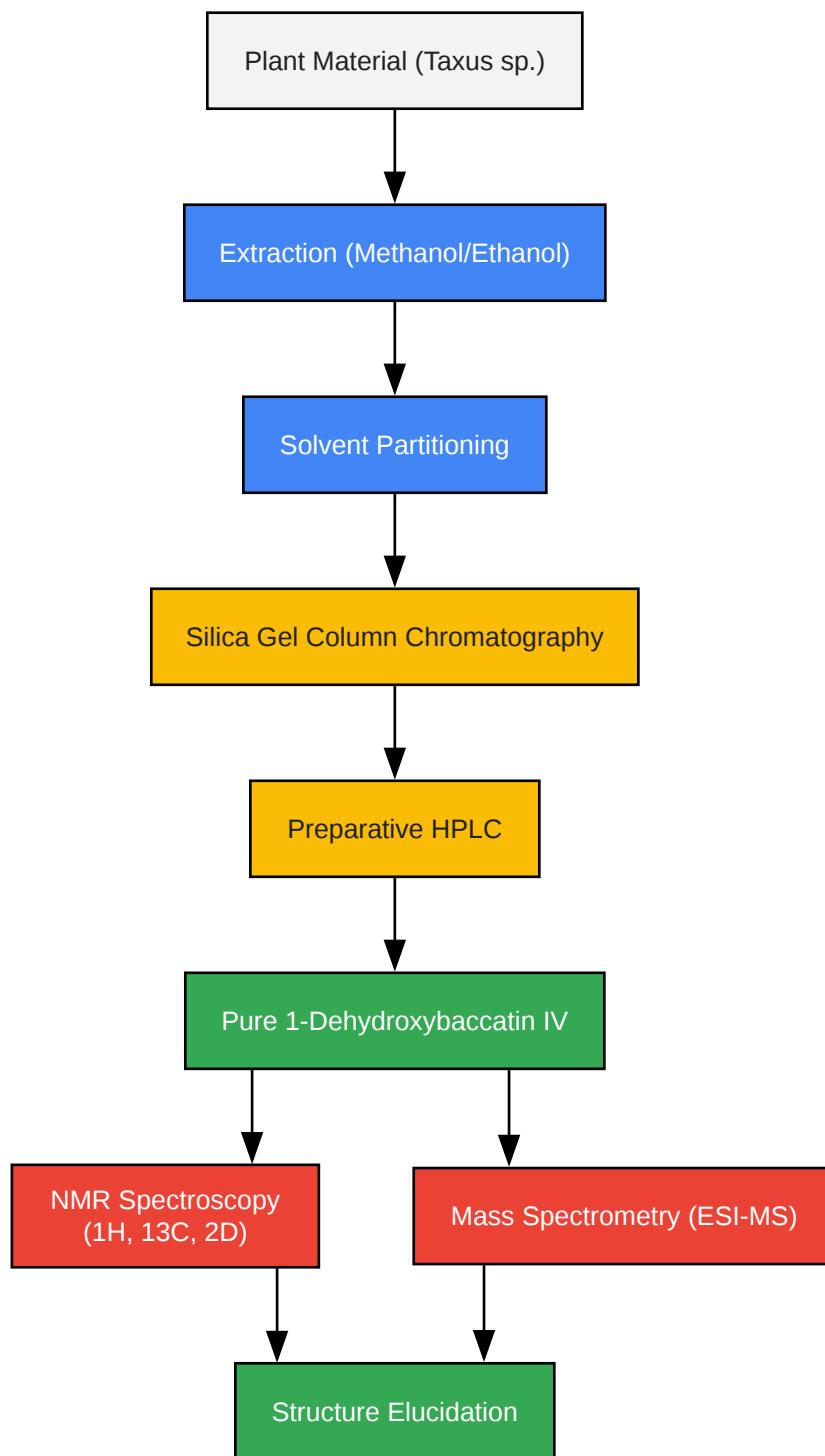
- Fractions containing compounds with similar TLC profiles are combined and further purified by preparative high-performance liquid chromatography (HPLC) to yield pure **1-Dehydroxybaccatin IV**.

5. Spectroscopic Analysis:

- NMR Spectroscopy: ^1H , ^{13}C , and 2D NMR (COSY, HSQC, HMBC) spectra are recorded on a 400 MHz or higher spectrometer using deuterated chloroform (CDCl_3) as the solvent.
- Mass Spectrometry: High-resolution mass spectra are obtained using an electrospray ionization (ESI) source.

Experimental Workflow

The logical flow of the isolation and characterization process is depicted in the diagram below.



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Caption: Isolation and Spectroscopic Characterization Workflow.

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